

Amonafide dihydrochloride solubility in DMSO

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Compound Focus: Amonafide dihydrochloride

CAS No.: 150091-68-2

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Introduction to Amonafide

Amonafide is a topoisomerase II inhibitor and DNA intercalator that induces apoptotic signaling in tumor cells by blocking the binding of Topo II to DNA [1]. It has been investigated as an antineoplastic agent, and its formulation development for solid dosage forms like tablets has been studied [2]. The compound is often used in research settings, where it is commonly dissolved in **DMSO to create stock solutions**, typically at a concentration of **10 mM** [1].

Solubility and Solution Preparation

Direct quantitative solubility data for **amonafide dihydrochloride** in DMSO is not explicitly detailed in the available literature. However, standard handling procedures for preparing research solutions can be inferred.

The table below summarizes the available information on solution preparation from a commercial supplier:

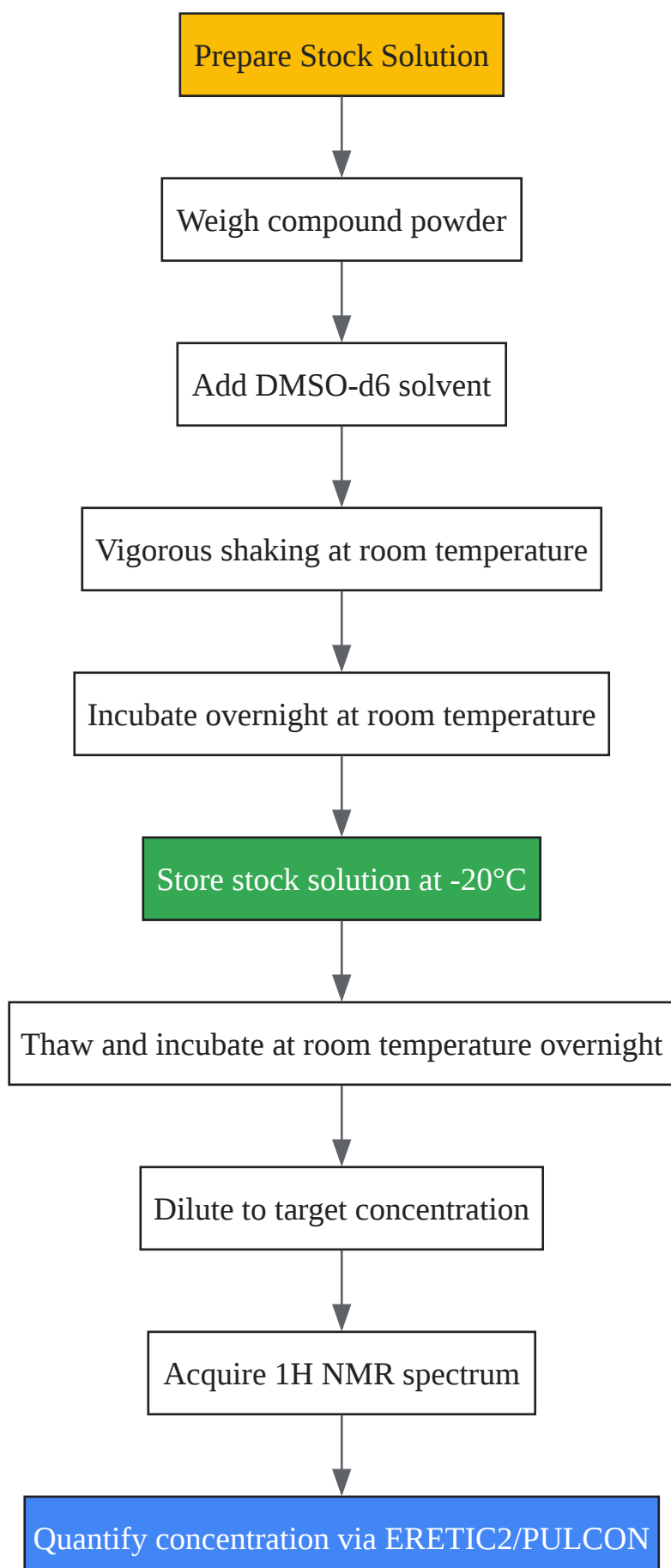
Parameter	Description
Common Stock Solution Concentration	10 mM [1]
Solvent	DMSO [1]

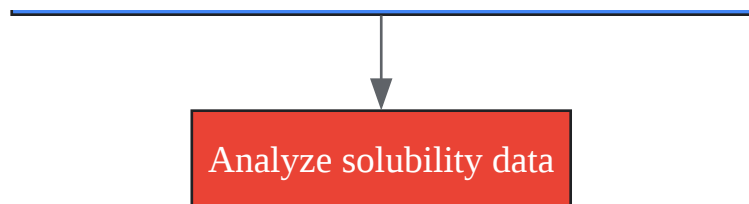
Parameter	Description
Typical Form Supplied	Solid powder or ready-made solution [1]
Solution Stability	"Ready for reconstitution"; stability after preparation should be determined by the user [1]

It is important to note that amonafide is a controlled substance and is intended **for research use only, not for administration to patients** [1].

Experimental Protocol: Assessing DMSO Solubility by NMR

For a rigorous, quantitative assessment of a compound's solubility in DMSO, the Nuclear Magnetic Resonance (NMR) method is highly effective. The following protocol is adapted from a study on DMSO solubility for fragment-based screening [3].





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Procedure Overview

This workflow outlines the key steps for determining compound solubility in DMSO using quantitative NMR.

Detailed Materials & Methods

- **Sample Preparation:**

- Prepare a stock solution at a high concentration (e.g., 100 mM) by dissolving the compound powder in DMSO-d₆ at room temperature with vigorous shaking until fully solubilized [3].
- Incubate the solution overnight at room temperature to ensure equilibrium has been reached [3].
- For stability studies, stock solutions can be stored at -20°C for months [3].

- **NMR Analysis:**

- Thaw the frozen stock solutions and incubate them again overnight at room temperature before analysis [3].
- Prepare a diluted sample (e.g., targeting 1 mM) in DMSO-d₆ for measurement.
- Perform ¹H NMR experiments using a calibrated spectrometer (e.g., Bruker Avance III HD 600 MHz). Typical parameters include a 30° flip angle, 1.36 s acquisition time, 20 ppm spectral width, and 32 scans with a 5 s repetition delay. Experiments should be conducted at 298 K [3].

- **Quantification:**

- Use an electronic reference method such as **ERETIC2** (based on the PULCON method) for absolute quantification [3].
- A reference spectrum from a standard solution of known concentration (e.g., 1 mM isoleucine in DMSO-d₆) is required for calibration [3].

- The experimental error for solubility determination using this method is estimated to be around **50 μM** [3].

Formulation and Stability Context

Research into amonafide formulations provides important context for its handling:

- **Salt Forms:** The development of various amonafide salts (including dihydrochloride, oxalate, malate, etc.) is a strategy to improve the compound's aqueous solubility and physicochemical properties for pharmaceutical development [4].
- **Solid Dosage Stability:** The dissolution profile of amonafide in solid dosage forms (tablets) can be significantly affected by environmental relative humidity, underscoring the need to control storage conditions [2].

Significance in Current Research

Amonafide remains a compound of interest in medicinal chemistry. Recent research focuses on synthesizing novel derivatives, such as naphthalimide-polyamine conjugates, to improve antitumor efficacy and reduce the adverse effects that limited the original compound's clinical application [5]. In these studies, DMSO remains the standard solvent for preparing stock solutions for *in vitro* biological evaluation [5].

Key Conclusions for Researchers

- **Standard Stock Solutions:** A 10 mM stock solution in DMSO is a standard and feasible starting point for *in vitro* work with amonafide [1].
- **Quantitative Method:** For precise quantification of solubility, the NMR protocol described offers a reliable method with an estimated error of 50 μM [3].
- **Handling Considerations:** As with many research compounds, amonafide stock solutions in DMSO can be stored at -20°C for long-term stability, but should be thawed properly before use [3].

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